

# Application Note: G907 for Fabricating Custom Spectroscopy Sample Holders

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## Compound of Interest

Compound Name: G907

Cat. No.: B1654381

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## Introduction

Spectroscopic analysis is a cornerstone of modern research, providing critical insights into the chemical and physical properties of materials. The accuracy and reproducibility of spectroscopic measurements are highly dependent on the precise positioning and containment of the sample.<sup>[1][2]</sup> While standard cuvettes and sample holders are suitable for many applications, the growing need for high-throughput screening, analysis of small sample volumes, and in-situ measurements has driven the demand for custom-designed sample holders.<sup>[3][4]</sup> This application note details the use of **G907**, a novel, high-performance polymer, for the fabrication of custom spectroscopy sample holders using 3D printing technology. **G907** offers a unique combination of chemical resistance, thermal stability, and optical transparency in the UV-Vis and near-infrared (NIR) regions, making it an ideal material for a wide range of spectroscopic applications in research, quality control, and drug development.

## G907 Material Properties

**G907** is an advanced photopolymer specifically engineered for precision fabrication and compatibility with a broad range of spectroscopic techniques. Its key properties are summarized in Table 1.

Property	Value	Test Method
Optical Transmittance (350 - 900 nm)	> 85%	UV-Vis Spectrophotometry
Refractive Index (at 589 nm)	1.52	Abbe Refractometry
Maximum Operating Temperature	120 °C	Dynamic Mechanical Analysis (DMA)
Chemical Resistance (24 hr exposure)		
- Acetone	Excellent	Gravimetric Analysis
- Isopropanol	Excellent	Gravimetric Analysis
- 1M HCl	Excellent	Gravimetric Analysis
- 1M NaOH	Good	Gravimetric Analysis
Hardness	85 Shore D	Durometer Hardness Test
Water Absorption (24 hr immersion)	< 0.1%	ASTM D570

Table 1: Quantitative Properties of **G907** Polymer. The table provides a summary of the key performance indicators of **G907** relevant to its application in spectroscopy.

## Experimental Protocols

### Protocol 1: Fabrication of a Custom G907 Sample Holder

This protocol outlines the steps for fabricating a custom 3-position, 10 mm path length cuvette holder for use in a standard spectrophotometer.

#### 1. Design:

- Utilize computer-aided design (CAD) software to create a 3D model of the desired sample holder. The outer dimensions should be compatible with the spectrophotometer's sample compartment (e.g., 12.5 mm x 12.5 mm base).
- Incorporate features for precise sample alignment and any necessary fluidic connections.

## 2. 3D Printing:

- Export the CAD model as an STL file.
- Slice the STL file using the appropriate software for a stereolithography (SLA) or Digital Light Processing (DLP) 3D printer.
- Recommended Print Parameters for **G907**:
  - Layer Height: 50  $\mu\text{m}$
  - Exposure Time: 3-5 seconds per layer
  - Lift Speed: 60 mm/min
- Print the sample holder using **G907** resin.

## 3. Post-Processing:

- Remove the printed part from the build plate.
- Wash the part in isopropanol for 10 minutes to remove excess uncured resin.
- Allow the part to air dry completely.
- Post-cure the part under a 405 nm UV light source for 30 minutes to ensure complete polymerization and optimal material properties.

# Protocol 2: Spectroscopic Analysis using a G907 Sample Holder

This protocol describes the use of the custom **G907** sample holder for absorbance measurements of a small molecule compound.

## 1. Spectrophotometer Setup:

- Power on the UV-Vis spectrophotometer and allow the lamps to warm up for at least 30 minutes.
- Set the desired wavelength range for the measurement (e.g., 200 - 800 nm).

## 2. Blank Measurement:

- Insert the custom **G907** sample holder into the spectrophotometer.
- Fill one of the cuvette positions with the appropriate blank solvent (e.g., deionized water, ethanol).
- Perform a blank measurement to zero the instrument.

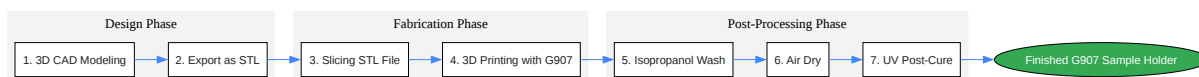
### 3. Sample Measurement:

- Carefully pipette the sample solution into a different cuvette position in the **G907** holder.
- Place the holder back into the spectrophotometer, ensuring the light path is aligned with the sample.
- Initiate the absorbance scan.

### 4. Data Analysis:

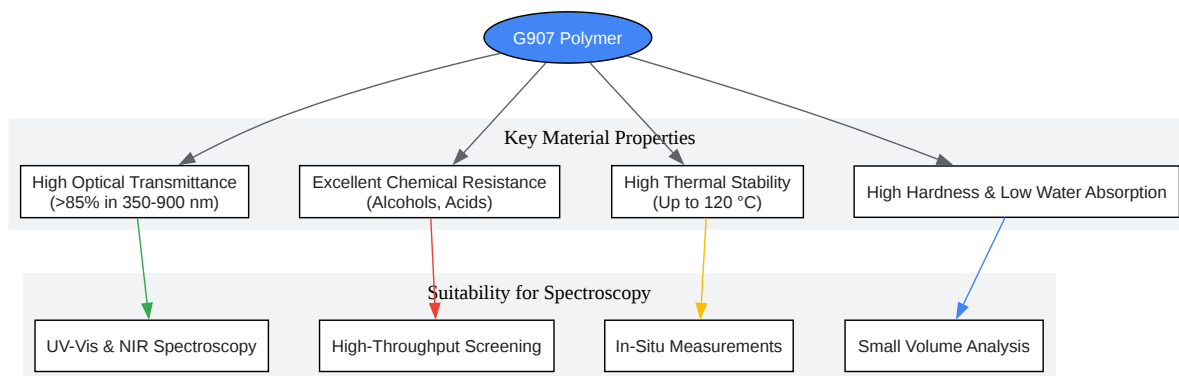
- Save and export the absorbance data.
- Analyze the spectrum to determine the absorbance maxima and other relevant spectral features.

## Visualizations



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Caption: Workflow for fabricating a custom **G907** sample holder.



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Caption: Logical relationship of **G907** properties to its applications.

## Conclusion

**G907** represents a significant advancement in materials for custom spectroscopic sample holder fabrication. Its superior optical clarity, chemical inertness, and thermal stability, combined with the design freedom of 3D printing, empower researchers to create bespoke solutions for their specific analytical challenges. The protocols outlined in this application note provide a clear framework for the successful implementation of **G907** in a laboratory setting, enabling more precise, efficient, and versatile spectroscopic measurements.

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